

C.I. Acid orange 33 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Acid orange 33

Cat. No.: B3029409

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In-Depth Technical Guide to C.I. Acid Orange 33

For Researchers, Scientists, and Drug Development Professionals

Abstract

C.I. Acid Orange 33, a prominent member of the double azo class of dyes, is a synthetic colorant with significant applications in various industrial sectors, primarily in the dyeing of proteinaceous fibers such as wool and silk. This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, synthesis, and analytical methodologies. Particular emphasis is placed on its adsorptive removal from aqueous solutions, a subject of environmental relevance. Safety and toxicological data are also summarized. This guide is intended to serve as a detailed resource for professionals engaged in research and development involving this compound.

Chemical Structure and Identification

C.I. Acid Orange 33 is chemically known as disodium 7-hydroxy-8-[[4-[1-[4-(4-hydroxyphenyl)azo]phenyl]cyclohexyl]phenyl]azo]naphthalene-1,3-disulfonate. It is a disazo dye, characterized by the presence of two azo (-N=N-) groups, which are responsible for its orange color.

Table 1: Chemical Identification of **C.I. Acid Orange 33**

Identifier	Value
C.I. Name	Acid Orange 33
C.I. Number	24780
CAS Number	6507-77-3[1][2][3][4]
Molecular Formula	C ₃₄ H ₂₈ N ₄ Na ₂ O ₈ S ₂ [1][2][3]
Molecular Weight	730.72 g/mol [1][2][3]
Synonyms	Weak Acid Orange 2R, Weak Acid Orange GS, Acid Brilliant Orange P-2R, Acid Orange GS[1]
Chemical Class	Double azo dye[1]

Physicochemical Properties

C.I. Acid Orange 33 is a golden orange powder.[4] It is soluble in water, forming a golden orange solution, and also exhibits solubility in ethanol.[4] The color of its aqueous solution is pH-sensitive, turning orange upon the addition of concentrated hydrochloric acid and brownish-yellow with the addition of concentrated sodium hydroxide.[4] In concentrated sulfuric acid, it appears orange, a color that is retained upon dilution.[4]

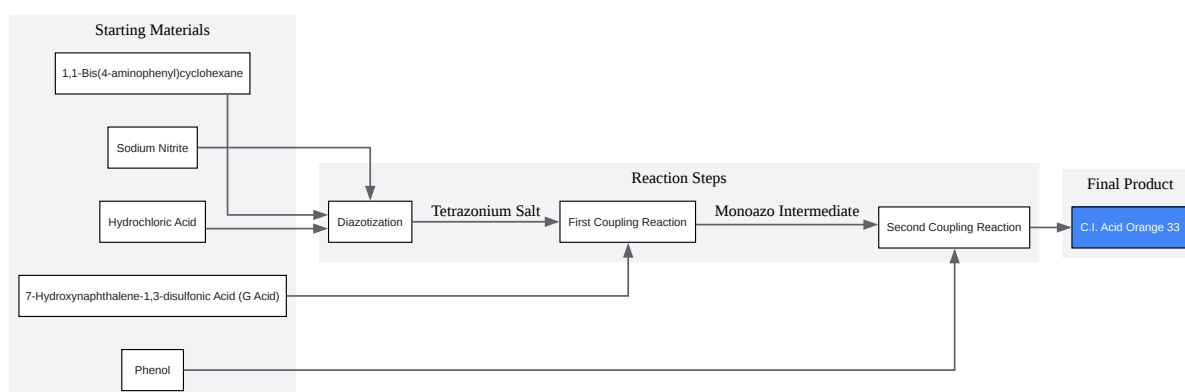
Table 2: Physicochemical Properties of **C.I. Acid Orange 33**

Property	Value
Physical State	Golden orange powder[4]
Solubility in Water	Soluble (golden orange solution)[4]
Solubility in Ethanol	Soluble[4]
Melting Point	Data not available
Boiling Point	Data not available
UV-Vis Absorption Maximum (λ_{max})	Data not available

Synthesis

The synthesis of **C.I. Acid Orange 33** involves a multi-step process. The general methodology includes the double nitriding of 1,1-bis(4-aminophenyl)cyclohexane, which is then subjected to two sequential coupling reactions. The first coupling is with 7-Hydroxynaphthalene-1,3-disulfonic acid (G acid), and the second is with phenol.[1][4]

Logical Workflow for the Synthesis of C.I. Acid Orange 33



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Caption: A logical workflow diagram illustrating the key stages in the synthesis of **C.I. Acid Orange 33**.

Experimental Protocols

Adsorption of C.I. Acid Orange 33 on Bentonite

This protocol describes the batch adsorption of **C.I. Acid Orange 33** from an aqueous solution using bentonite as an adsorbent.

Materials and Reagents:

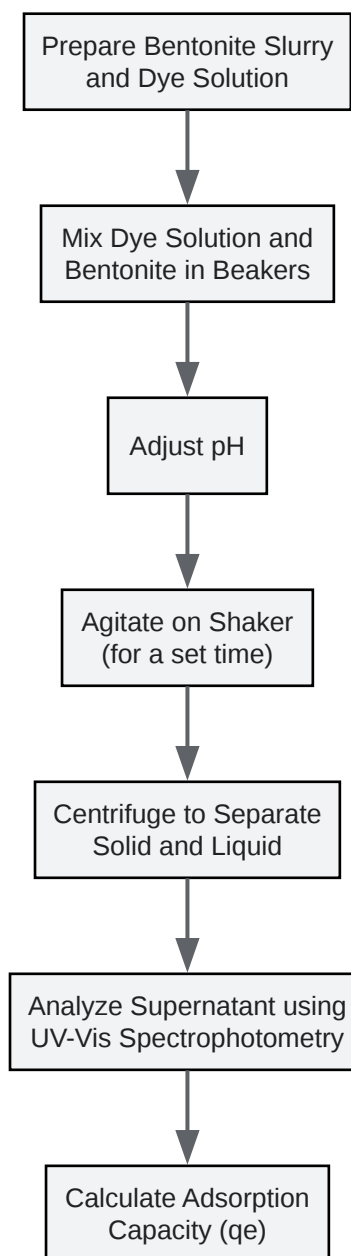
- **C.I. Acid Orange 33**
- Bentonite clay
- Deionized water
- Hydrochloric acid (for pH adjustment)
- Sodium hydroxide (for pH adjustment)
- Beakers
- Shaker
- Centrifuge
- UV-Vis Spectrophotometer

Procedure:

- Preparation of Adsorbent: Suspend a known quantity of bentonite in deionized water to create a stock slurry.
- Preparation of Dye Solution: Prepare a stock solution of **C.I. Acid Orange 33** of a known concentration in deionized water.
- Batch Adsorption Experiments:
 - In a series of beakers, place a fixed volume of the dye solution.
 - Adjust the initial pH of the solutions to desired values using HCl or NaOH.

- Add a specific amount of the bentonite slurry to each beaker.
- Place the beakers on a shaker and agitate at a constant speed for a predetermined contact time to reach equilibrium.
- After shaking, centrifuge the samples to separate the solid adsorbent from the supernatant.
- Analysis:
 - Measure the final concentration of **C.I. Acid Orange 33** in the supernatant using a UV-Vis spectrophotometer at its wavelength of maximum absorbance.
 - The amount of dye adsorbed per unit mass of bentonite can be calculated using the following formula:
 - $q_e = (C_0 - C_e) * V / m$
 - Where:
 - q_e is the amount of dye adsorbed at equilibrium (mg/g)
 - C_0 is the initial dye concentration (mg/L)
 - C_e is the equilibrium dye concentration (mg/L)
 - V is the volume of the solution (L)
 - m is the mass of the adsorbent (g)

Experimental Workflow for Adsorption Studies



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- To cite this document: BenchChem. [C.I. Acid orange 33 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3029409#c-i-acid-orange-33-chemical-structure-and-properties]

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